

CAS number and molecular weight of undecenoyl chloride

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Compound of Interest

Compound Name: Undecenoyl chloride

Cat. No.: B1583328

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An In-depth Technical Guide to Undecenoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **undecenoyl chloride**, a reactive acyl chloride that serves as a versatile intermediate in organic synthesis. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, and explores its applications in various fields, including the pharmaceutical and cosmetic industries.

Chemical and Physical Properties

Undecenoyl chloride, also known as **10-undecenoyl chloride**, is an organic compound characterized by a terminal double bond and a reactive acyl chloride group.^[1] This bifunctionality makes it a valuable building block for the synthesis of a wide range of molecules.

Below is a summary of its key properties:

Property	Value	Reference
CAS Number	38460-95-6	[2][3][4]
Molecular Formula	C11H19ClO	[1][3][5]
Molecular Weight	202.72 g/mol	[3][4]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Pungent	[1]
Boiling Point	120-122 °C at 10 mmHg	[6]
Density	0.944 g/mL at 25 °C	[6]
Refractive Index	n _{20/D} 1.454	[6]
Solubility	Soluble in organic solvents	[1]

Synthesis of Undecenoyl Chloride

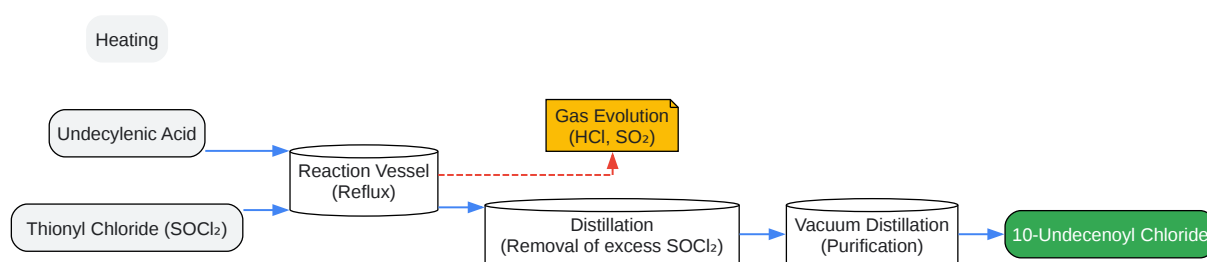
A common method for the preparation of **undecenoyl chloride** is the reaction of undecylenic acid with thionyl chloride. This reaction proceeds with the evolution of sulfur dioxide and hydrogen chloride gases.[7]

Experimental Protocol: Synthesis from Undecylenic Acid[7]

- Materials:
 - Undecylenic acid
 - Thionyl chloride (SOCl₂), typically 1.5-2.0 equivalents
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a gas trap, add undecylenic acid.
 - Slowly add an excess of thionyl chloride to the flask.

- Gently heat the reaction mixture under reflux. The reaction is complete when the evolution of gas (HCl and SO₂) ceases.
- Remove the excess thionyl chloride by distillation.
- The crude 10-**undecenoyl chloride** can be purified by vacuum distillation.

Caution: This reaction should be performed in a well-ventilated fume hood due to the release of toxic gases.[7]



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Synthesis of 10-**Undecenoyl Chloride** from Undecylenic Acid.

Applications in Research and Development

Undecenoyl chloride is a key intermediate in the synthesis of various organic molecules due to its dual functionality.

3.1. Synthesis of Esters and Amides

The acyl chloride group readily reacts with alcohols and amines to form esters and amides, respectively. This reactivity is utilized in the synthesis of fragrances, flavorings, and surfactants. [8][9]

3.2. Polymer Chemistry

The terminal alkene group allows for its use as a monomer in polymerization reactions, leading to the formation of polyesters and other polymers with tailored properties for applications in coatings and adhesives.[8][9] It has been used in the synthesis and modification of hyperbranched poly(glycidol) and in the preparation of cellulose ω -carboxyalkanoates.[6]

3.3. Bioconjugation

In the field of drug development and diagnostics, **undecenoyl chloride** can be employed in bioconjugation techniques.[8][9] Its reactivity allows for the attachment of biomolecules to surfaces or other molecules, which can enhance the functionality of therapeutic and diagnostic agents. For instance, it has been used in the synthesis of poly(ethylene glycol)–lipid amphiphiles, which can act as drug carriers.[6]

3.4. Pharmaceutical and Cosmetic Intermediate

As a fatty acid chloride, it serves as a building block in the synthesis of various active pharmaceutical ingredients and cosmetic components.[10] The undecylenoyl moiety is of interest for its potential antifungal properties.

Safety and Handling

Undecenoyl chloride is a corrosive and reactive compound.[1] It is irritating to the skin, eyes, and respiratory system.[1] Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood. It reacts with water, releasing hydrochloric acid.[1]

This guide provides a foundational understanding of **undecenoyl chloride** for professionals in research and development. Its versatile chemical nature makes it a valuable tool in the synthesis of a wide array of functional molecules.

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